

oxine-copper safety profile compared to alternatives

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Compound Focus: Oxine-copper

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Oxine-Copper: Properties & Applications

Oxine-copper is an organocopper fungicide with a broad spectrum of activity against bacterial and some fungal diseases [1]. The table below summarizes its key characteristics:

Property	Description
IUPAC Name	bis(quinolin-8-olato-O,N)copper(II) [2]
Molecular Formula	$C_{18}H_{12}CuN_2O_2$ [2]
Appearance	Yellow to greenish-yellow powder [3] [2] [4]
Common Uses	Fungicide/Bactericide in agriculture (e.g., cucumbers, watermelons, citrus); wood preservative; marine antifouling agent [1] [2] [5]
Mode of Action	Multi-site activity; absorbed copper disrupts pathogen enzyme systems [2]
FRAC Code	M01 (low resistance risk category) [2]

Safety & Environmental Profile

The safety data for **oxine-copper** presents a mixed profile, with some areas well-characterized and others lacking information.

Toxicity and Hazards

Endpoint	Data	Remarks / Comparison Context
Acute Oral Toxicity (Rat LD ₅₀)	300 mg/kg (moderate toxicity) [2]	More toxic than many common fungicides (e.g., azoxystrobin LD ₅₀ > 5,000 mg/kg).
Skin/ Eye Irritation	Causes skin and serious eye irritation [6]	Standard personal protective equipment (PPE) is required during handling.
Inhalation Hazard	May cause respiratory irritation [6]	Respiratory protection is advised where dust is formed [6].
Carcinogenicity / Mutagenicity	No component identified as a carcinogen by IARC; data gaps exist for full toxicological profile [6] [2]	A complete toxicological profile has not been thoroughly investigated [6].

Environmental Fate

Parameter	Value	Implication
Water Solubility (at pH 7)	0.07 mg/L (Very low) [2]	Low mobility in water environments.
Soil Adsorption (Log P)	2.46 (Moderate) [2]	Moderate potential for bioaccumulation.

Parameter	Value	Implication
Dissipation Half-life (in crops)	1.77-4.68 days [1]	Relatively fast dissipation in cucumber and watermelon.
Aquatic Toxicity	High (Acute ecotoxicity ≤ 0.1 mg/L) [2]	Classified as a "forever chemical" due to high aquatic toxicity, posing a risk to aquatic life [2].

Efficacy and Residue Data

Recent field studies and a novel formulation highlight its practical performance.

Field Residue and Dietary Risk

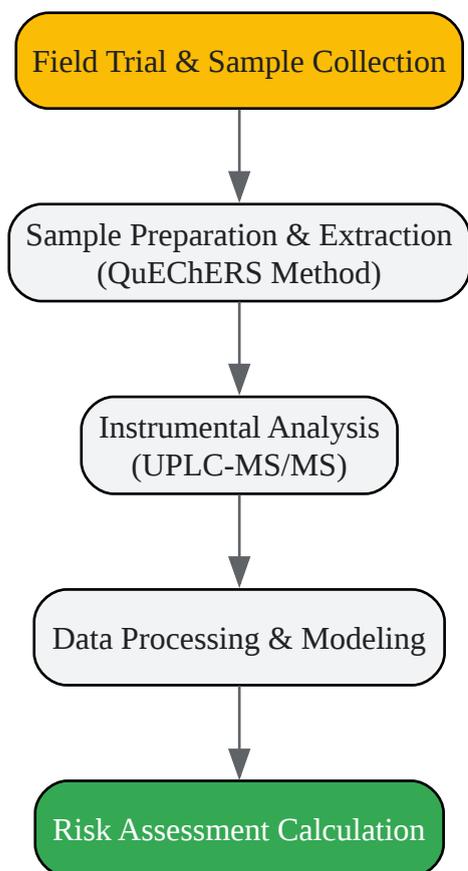
- **Residue Levels:** Terminal residues in cucumbers and watermelons were low, measured at <0.01 – 0.264 mg/kg and <0.01 – 0.0641 mg/kg, respectively [1].
- **Dietary Risk Assessment:** The estimated long-term dietary risk probability was calculated at **64.11%**, leading researchers to conclude that consumption of these crops does not pose an unacceptable dietary risk to the general population [1].

Synergistic Formulation

- A **2024 formulation combining oxine-copper (32%) with fluopyram (8%)** demonstrates a modern approach to enhancing efficacy [7].
- This combination showed successful control of diseases like tomato leaf mold, mango anthracnose, and watermelon gummy stem blight in field trials, indicating a broader application scope and potential for use in reduced-risk programs [7].

Key Experimental Protocols

For researchers, the methodologies behind the key data points are crucial for evaluation. The following workflow outlines the general process for determining residue levels and dissipation kinetics of **oxine-copper** in crops.



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- **Sample Preparation & Extraction (QuEChERS Method) [1]:**

- **Procedure:** A homogenized sample (10 g) is weighed into a centrifuge tube. Acetonitrile (20 mL) is added as a solvent, and the mixture is centrifuged. The extract is then shaken with salts (NaCl, MgSO₄) to induce phase separation and further centrifuged.
- **Clean-up:** An aliquot of the extract is purified using dispersive Solid-Phase Extraction (d-SPE) with Primary Secondary Amine (PSA) and MgSO₄.

- **Instrumental Analysis (UPLC-MS/MS) [1]:**

- **Apparatus:** Ultra-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry.
- **Column:** Waters ACQUITY UPLC BEH HILIC (2.1 x 50 mm, 1.7 μm).
- **Detection:** Multiple Reaction Monitoring (MRM) in negative electrospray ionization (ESI) mode.
- **Validation:** The method was validated for linearity ($R^2 \geq 0.9980$), accuracy (recoveries of 75.5–95.8%), and sensitivity (Limit of Quantification of 0.01 mg/kg).

- **Dissipation Kinetics & Risk Assessment [1]:**

- **Modeling:** Dissipation behavior is modeled using **first-order kinetics**. The half-life (DT_{50}) is calculated from the rate constant k using the formula $DT_{50} = \ln(2)/k$.
- **Risk Calculation:** The long-term dietary intake risk (%ADI) is evaluated by comparing the estimated daily intake of residues with the Acceptable Daily Intake (ADI).

Objective Comparison & Analysis

- **Advantages:** Its **multi-site mode of action (FRAC Group M01)** poses a low risk of resistance development [2]. As an organic copper complex, it is often considered **safer for crops** (less phytotoxic) than inorganic copper formulations [7]. The fast dissipation in some crops and low terminal residues can result in a **favorable dietary risk assessment** [1].
- **Concerns:** It carries a **"moderate" acute oral toxicity** classification, which is more hazardous than many modern synthetic fungicides [2]. Its **high toxicity to aquatic organisms** is a significant environmental concern [2]. There are also **identified data gaps** in its full toxicological profile [6].

How to Proceed with Your Comparison Guide

To build a more complete comparison, you could:

- **Identify Specific Alternatives:** Focus the comparison on specific classes, such as other copper-based fungicides (e.g., copper hydroxide), or different FRAC groups.
- **Consult Regulatory Databases:** Check official sources like the **EPA Pesticide Chemical Search** or **EFSA Pesticides Database** for reviewed assessment reports on **oxine-copper** and its alternatives.
- **Search for Head-to-Head Studies:** Look for scientific literature that directly compares the efficacy and environmental impact of **oxine-copper** with other fungicides on specific crops.

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